

Lecirelin vs Leuprorelin receptor binding affinity

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Compound Focus: Lecirelin

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Leuprorelin Binding and Mechanism

The following table summarizes the key findings on Leuprorelin's interaction with the Gonadotropin-Releasing Hormone Receptor (GnRHR) based on the search results.

Aspect	Details on Leuprorelin
Receptor Target	Gonadotropin-Releasing Hormone Receptor (GnRHR) [1] [2]
Binding Effect	High cell-surface GnRH-R levels influence the extent of Leuprorelin acetate (LA)-mediated tumor growth inhibition [1].
Binding Strength	Atomic Force Microscopy (AFM) detected two different receptor bound strengths, suggesting the existence of two distinct GnRH-R classes [1].
Receptor Regulation	Long/continuous treatment (up to 30 days) induces a post-transcriptional up-regulation of GnRH-R at the plasma membrane (increase of ~80% at high dose) [1].

Experimental Protocol for Binding Studies

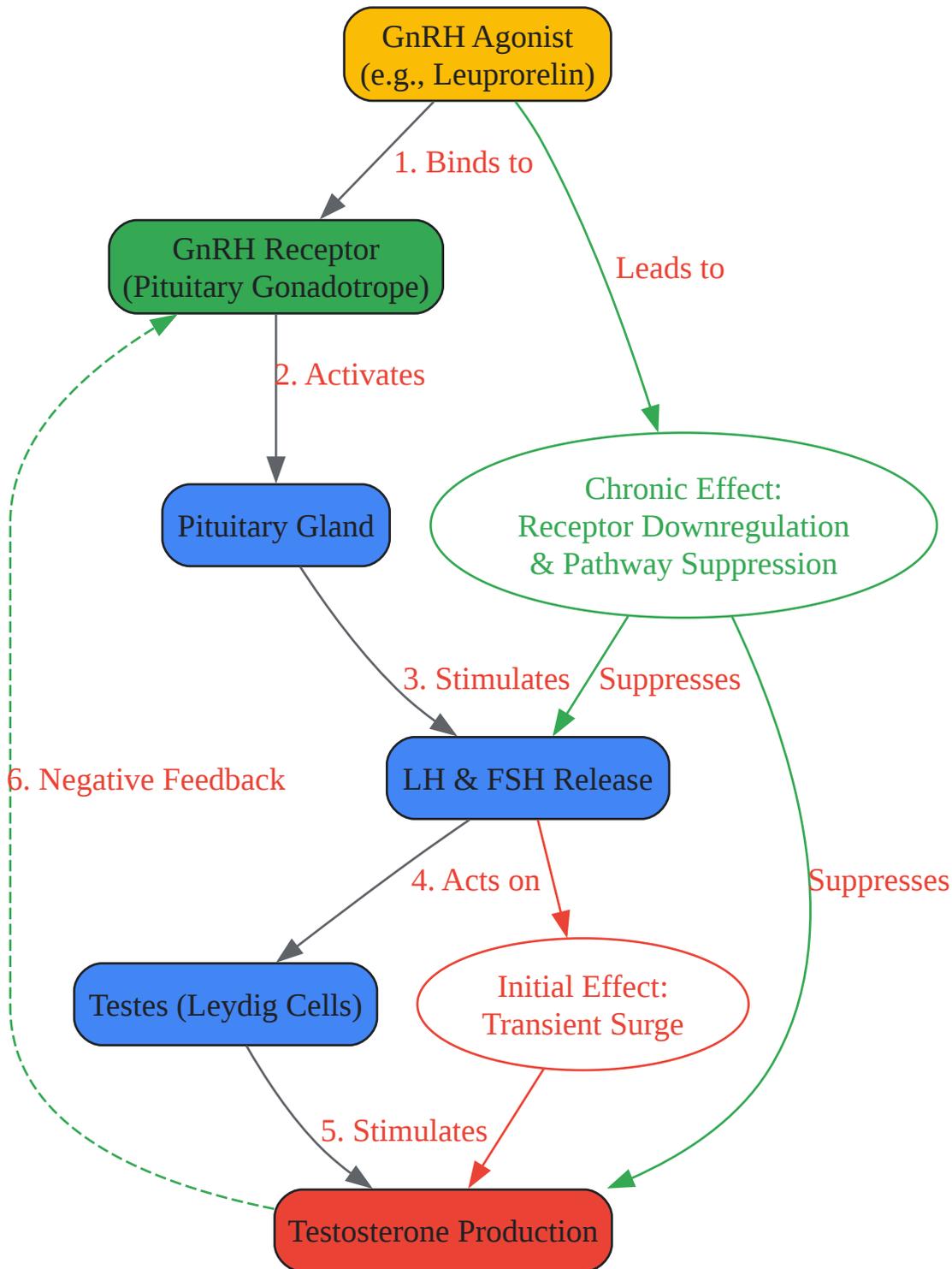
For the referenced AFM study on Leuprorelin, the experimental methodology was as follows [1]:

- **AFM Probe Functionalization:** Rectangular silicon nitride microcantilevers were coated with gold. The leuprorelin acetate (LA) molecules were immobilized onto the AFM tips using a flexible cross-linker (PDP-PEG-NHS).
- **Force Spectroscopy:** The functionalized tip was approached toward the surface of living PC-3 (prostate cancer) cells. Upon contact, the ligand (LA) on the tip bound to the receptor (GnRHR) on the cell surface.
- **Pulling and Measurement:** The tip was then withdrawn, and the force required to break the binding (the "unbinding force") between LA and GnRHR was measured. This force-distance cycle was repeated multiple times to characterize the binding strength.
- **Analysis:** The unbinding events were analyzed to determine the binding force and the distribution of functional receptors on the cell surface.

This process of studying the dissociation of a tip-bound ligand from a cell surface receptor by applying a pulling force is known as **single-molecule force spectroscopy** [1].

GnRH Agonist Signaling Pathway

The diagram below illustrates the general signaling pathway for GnRH agonists like Leuprorelin. Note that this is a class-level mechanism, as the specific pathway for **Lecirelin** was not available in the search results.



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The core mechanism involves over-stimulation and subsequent downregulation of the GnRH receptor, leading to suppressed hormone production [2].

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References

1. Leuprorelin Acetate Long-Lasting Effects on GnRH ... [pmc.ncbi.nlm.nih.gov]
2. Leuprorelin depot injection: patient considerations in the ... [pmc.ncbi.nlm.nih.gov]

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